

Application Note: Preparing YF-2 Hydrochloride Stock Solutions for Cell Culture

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Compound of Interest

Compound Name: YF-2 hydrochloride

Cat. No.: B12428802

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Audience: Researchers, scientists, and drug development professionals.

Introduction

YF-2 hydrochloride is a potent and highly selective, cell-permeable activator of histone acetyltransferases (HATs).[1][2][3] Specifically, it activates the HATs CBP, PCAF, and GCN5, leading to the acetylation of histones, such as Histone H3, in the hippocampus.[1][2] This epigenetic modulation makes YF-2 a valuable tool for research in areas like oncology and neurodegenerative diseases, including Alzheimer's disease.

Accurate and reproducible experimental results depend on the correct preparation of **YF-2 hydrochloride** solutions. This document provides a detailed protocol for preparing concentrated stock solutions and subsequent working solutions for use in cell culture applications. It also includes key technical data, storage recommendations, and a workflow diagram to ensure consistency and preserve the compound's activity.

Chemical and Biological Properties

YF-2 hydrochloride's primary mechanism of action is the activation of HATs, which are critical enzymes in the epigenetic regulation of gene expression.

Table 1: Chemical and Physical Properties of **YF-2 Hydrochloride**

Property	Value	Reference
CAS Number	1312005-62-1	
Molecular Formula	C ₂₀ H ₂₃ Cl ₂ F ₃ N ₂ O ₃	
Molecular Weight	467.31 g/mol	
Appearance	Off-white to white solid	
Purity	>98%	

| Solubility | Soluble in DMSO | |

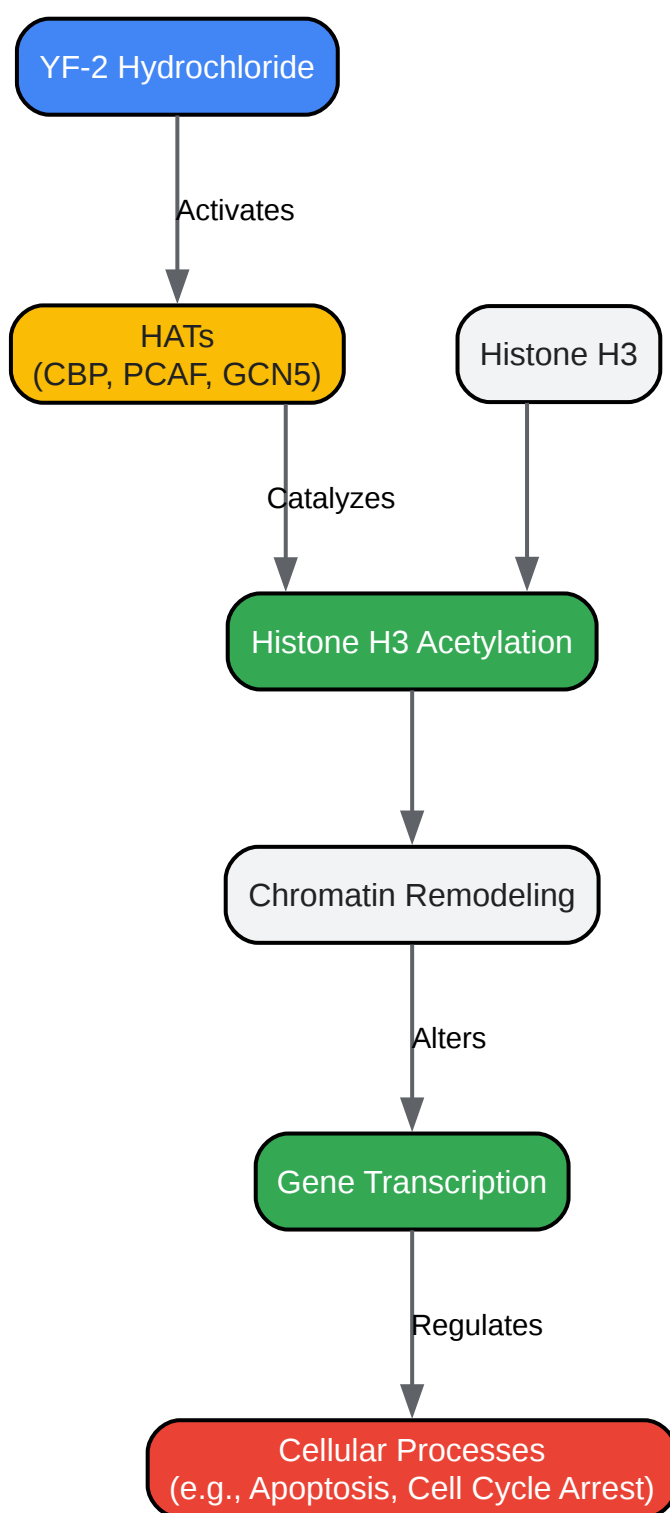
Table 2: Biological Activity of **YF-2 Hydrochloride**

Target	EC ₅₀	Reference
CBP	2.75 µM	
PCAF	29.04 µM	
GCN5	49.31 µM	

| Cellular Activity | Inhibits proliferation of U251, CCRF-CEM, Hs578T, and NCI-ADR-RES cells at concentrations from 0.03 to 80 µM. | |

Signaling Pathway

YF-2 hydrochloride exerts its effect by directly activating histone acetyltransferases. This leads to the acetylation of histone proteins, which relaxes chromatin structure and allows for the transcriptional activation of various genes involved in cellular processes like cell cycle regulation and apoptosis.



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Caption: **YF-2 Hydrochloride** signaling pathway via HAT activation.

Experimental Protocols

4.1. Materials and Reagents

- **YF-2 hydrochloride** powder (purity >98%)
- Dimethyl sulfoxide (DMSO), cell culture grade, sterile
- Sterile, nuclease-free 1.5 mL or 2.0 mL microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer
- Sterile serological pipettes and pipette tips
- Sterile 0.22 µm syringe filter
- Sterile syringe
- Cell culture medium appropriate for the cell line
- Personal protective equipment (gloves, lab coat, safety glasses)

4.2. Protocol 1: Preparation of a 10 mM **YF-2 Hydrochloride** Stock Solution

This protocol describes the preparation of a 10 mM stock solution in DMSO. It is crucial to perform these steps in a sterile environment (e.g., a laminar flow hood) to prevent contamination.

- Calculate the required mass:
 - The molecular weight (MW) of **YF-2 hydrochloride** is 467.31 g/mol .
 - To prepare 1 mL of a 10 mM stock solution: $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{MW (g/mol)} \times 1000 \text{ (mg/g)}$
 $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 467.31 \text{ g/mol} \times 1000$
 $\text{mg/g} = 4.67 \text{ mg}$
- Weighing:

- Tare a sterile microcentrifuge tube on the analytical balance.
- Carefully weigh 4.67 mg of **YF-2 hydrochloride** powder into the tube.
- Dissolution:
 - Add 1 mL of sterile, cell culture grade DMSO to the tube containing the powder.
 - Cap the tube tightly and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. Visually inspect the solution to ensure no solid particles remain.
- Sterilization:
 - Draw the dissolved solution into a sterile syringe.
 - Attach a sterile 0.22 µm syringe filter to the syringe.
 - Filter the solution into a new sterile microcentrifuge tube. This step is critical to remove any potential microbial contaminants.
- Aliquoting and Storage:
 - Dispense the sterile stock solution into smaller, single-use aliquots (e.g., 10-20 µL) in sterile microcentrifuge tubes. This practice prevents repeated freeze-thaw cycles that can degrade the compound.
 - Clearly label each aliquot with the compound name, concentration (10 mM), and preparation date.
 - Store the aliquots according to the recommendations in Table 3.

Table 3: Recommended Storage Conditions for **YF-2 Hydrochloride** Stock Solutions

Storage Duration	Temperature	Notes	Reference
Short-term	0 - 4°C	For days to weeks. Protect from light.	
Long-term	-20°C	For months to a year.	

| Extended Long-term | -80°C | For up to two years. ||

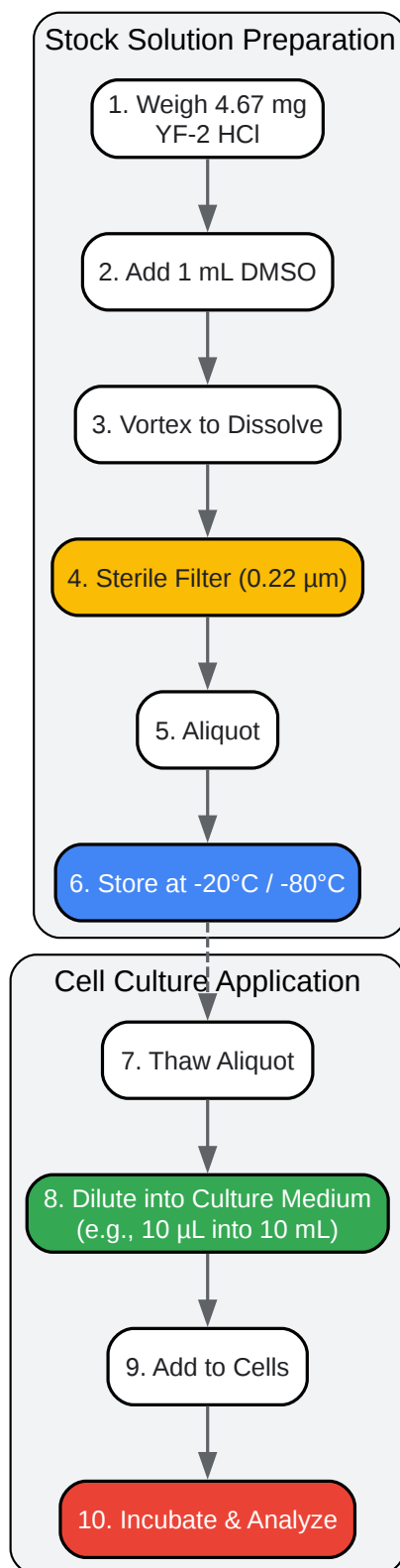
4.3. Protocol 2: Preparation of Working Solutions for Cell Culture

The concentrated stock solution must be diluted to the final desired concentration in cell culture medium immediately before use.

- Determine the final concentration: Based on experimental design, determine the final concentration of **YF-2 hydrochloride** needed. Effective concentrations have been reported in the range of 0.03 µM to 80 µM.
- Calculate the required volume: Use the $M_1V_1 = M_2V_2$ formula for dilution.
 - Example: To prepare 10 mL of cell culture medium with a final concentration of 10 µM **YF-2 hydrochloride** from a 10 mM stock solution:
 - M_1 (Stock Conc.) = 10 mM = 10,000 µM
 - V_1 (Stock Volume) = ?
 - M_2 (Final Conc.) = 10 µM
 - V_2 (Final Volume) = 10 mL = 10,000 µL
 - $V_1 = (M_2 \times V_2) / M_1 = (10 \text{ µM} \times 10,000 \text{ µL}) / 10,000 \text{ µM} = 10 \text{ µL}$
- Dilution:
 - Add 10 µL of the 10 mM stock solution to 10 mL of pre-warmed cell culture medium.
 - Mix gently by pipetting or inverting the tube/flask.
 - Note: The final concentration of DMSO in the medium should be kept low (typically ≤ 0.5%) to avoid solvent-induced cytotoxicity. In this example, the final DMSO concentration is 0.1%. Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.

Experimental Workflow

The following diagram illustrates the standard workflow for preparing and using **YF-2 hydrochloride** in cell culture experiments.



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Caption: Workflow for YF-2 HCl stock preparation and use.

Troubleshooting

- Precipitation in stock solution: If precipitation occurs upon thawing, warm the aliquot briefly in a 37°C water bath and vortex until fully dissolved before diluting into media.
- Precipitation in culture medium: This may occur if the stock solution is not mixed thoroughly into the medium or if the concentration exceeds its solubility in the aqueous environment. Ensure rapid and thorough mixing upon dilution.
- Cell toxicity in vehicle control: If cells treated with the DMSO vehicle control show signs of stress or death, reduce the final concentration of DMSO in the culture medium to below 0.1%.

Disclaimer: This protocol is intended for research use only. Researchers should validate and optimize this protocol for their specific cell lines and experimental conditions.

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References

- 1. YF-2 hydrochloride|CAS 1312005-62-1|sun-shinechem.com | Sun-shinechem [sun-shinechem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
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